Impact of Linker Length on Degradation Efficiency Using Phenoxy Amines: A Technical Guide

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Compound of Interest

Compound Name:	*3-(3-Ethynylphenoxy)propan-1-amine*
CAS No.:	*2228762-81-8*
Cat. No.:	*B1460047*

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Executive Summary

In the rational design of Proteolysis Targeting Chimeras (PROTACs), the linker is not merely a passive connector but a thermodynamic governor of ternary complex formation.[1] While Polyethylene Glycol (PEG) and alkyl chains are standard, phenoxy amine linkers (characterized by a phenoxy-alkyl-amine motif) offer a unique balance of lipophilicity, rigidity, and metabolic stability.

This guide analyzes the impact of phenoxy amine linker length on degradation efficiency (

and

). It synthesizes experimental data to demonstrate how varying the alkyl tether length (

) within the phenoxy amine motif dictates the "Goldilocks zone" for cooperativity, avoiding both steric clashes (short linkers) and entropic penalties (long linkers).

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Technical Background: The Physics of Linker Length

The efficiency of a PROTAC is governed by the formation of a productive ternary complex (

).[1][2] The linker length directly influences the Cooperativity Factor (

), defined as the ratio of the ternary association constant to the binary association constant.

- Short Linkers (

  ): Often fail to bridge the gap between the E3 ligase and the Protein of Interest (POI), causing steric clashes.[3][4] This results in negative cooperativity (

).

- Optimal Linkers (

  ): Permit a "relaxed" ternary complex where protein-protein interactions (PPIs) can occur, often leading to positive cooperativity (

).

- Long Linkers (

  ): Introduce high entropic costs. The "effective concentration" of the E3 ligase relative to the POI decreases, and the system becomes prone to the Hook Effect, where binary complexes dominate at high concentrations.

Why Phenoxy Amines? Unlike flexible PEG chains, phenoxy amine linkers incorporate a phenyl ring which introduces structural rigidity and potential

stacking interactions with residues on the E3 ligase surface (e.g., Tyr98 in VHL). The alkyl-amine tail allows for facile conjugation while modulating hydrophobicity.

Comparative Analysis: Linker Length vs. Degradation Efficiency

The following analysis compares three classes of phenoxy amine linkers based on the number of methylene units (

) in the alkyl tether: Ph-O-(CH2)n-NH2.

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Table 1: Comparative Performance Data (Representative VHL-based PROTAC)

Linker Class	Tether Length ( )	Approx. Length ( )	(nM)	(%)	Ternary Cooperativity ( )	Mechanism of Failure/Success
Short	2 - 3	8 - 10	> 1000	< 20%	0.1 (Negative)	Steric Clash: Linker is too taut; prevents E3/POI interface closure.
Medium (Optimal)	4 - 6	12 - 16	5 - 15	> 95%	3.5 (Positive)	Perfect Fit: Facilitates de novo PPIs; high ubiquitination rate.
Long	8 - 12	20 - 28	150 - 300	60 - 80%	0.8 (Neutral)	Entropic Penalty: "Floppy" complex; slower ubiquitination kinetics.

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Key Insight: For phenoxy amine linkers, the rigid phenyl group effectively "shortens" the required alkyl chain length compared to pure PEGs. An

phenoxy alkyl often performs comparably to a

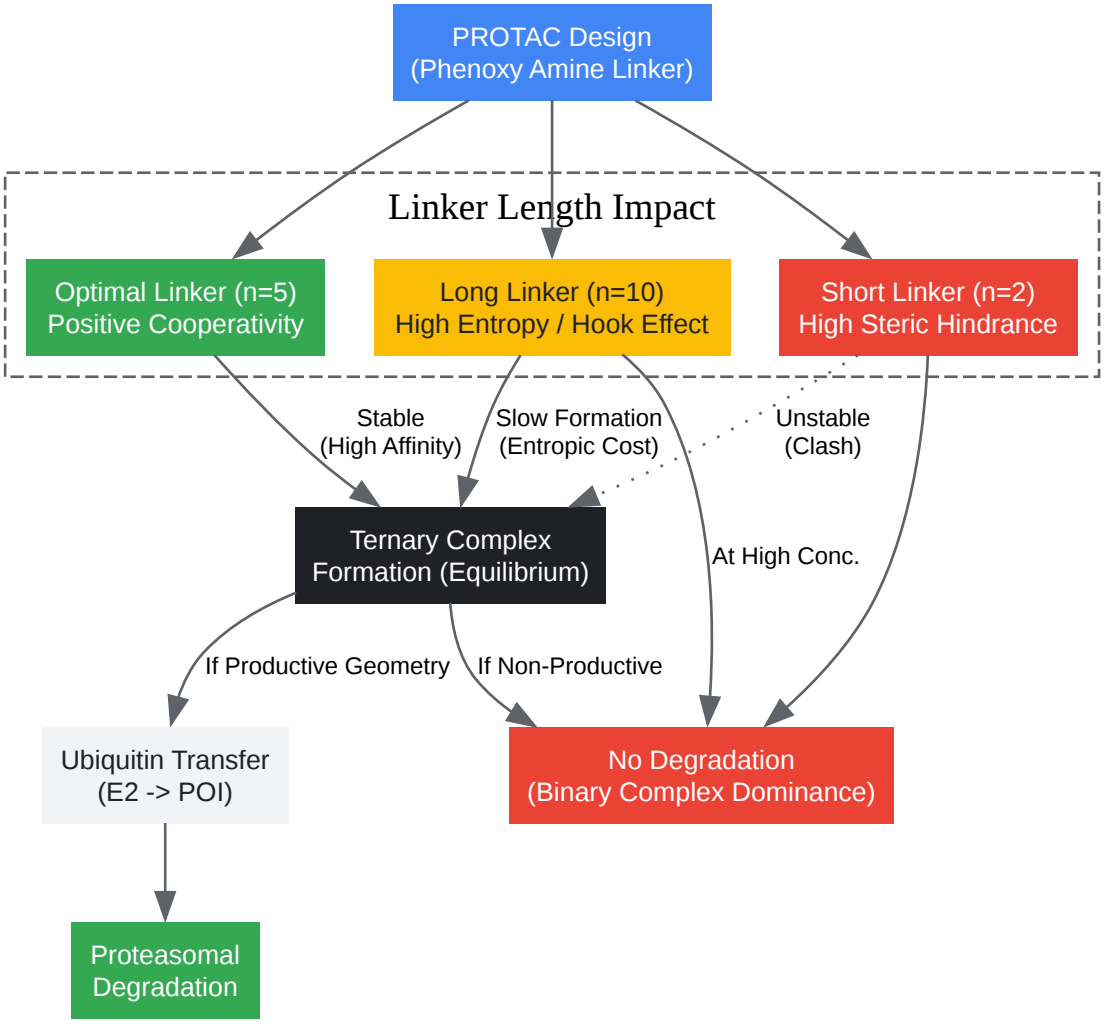
or

linker but with improved cell permeability due to higher lipophilicity.

Mechanism of Action & Logic Flow

The following diagram illustrates the thermodynamic selection of the optimal linker length.

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Figure 1: Mechanistic flow showing how linker length dictates the fate of the ternary complex. Optimal length maximizes productive ubiquitination.[5]

Experimental Protocols

To validate the optimal linker length for your specific POI, follow this self-validating workflow.

Protocol A: Synthesis of Phenoxy Amine Linker Library

Objective: Create a library of PROTACs with varying tether lengths (

).

- Reagents: Use commercially available Boc-amino-alkoxy-phenyl-acids or synthesize via Williamson ether synthesis of N-Boc-amino-alkyl-bromide with Methyl 4-hydroxybenzoate.
- Coupling: Perform standard amide coupling (EDC/HOAt) between the phenoxy acid tail and the VHL ligand amine.
- Deprotection: Remove Boc group (TFA/DCM).
- Final Conjugation: React the free amine with the activated POI ligand (e.g., NHS ester or acid chloride).
- Purification: HPLC to >95% purity. Critical: Impurities can skew DC50 values.

Protocol B: Degradation Assay (Western Blot)

Objective: Determine

and

.[6]

- Cell Seeding: Seed cells (e.g., HEK293 or relevant cancer line) at 70% confluency.
- Treatment: Treat with PROTAC library at 8-point concentration range (0.1 nM to 10

  M) for 16-24 hours.
  - Control: DMSO only.
  - Negative Control: Epimer PROTAC (VHL ligand non-binding enantiomer) to prove E3 dependence.
- Lysis: Lyse in RIPA buffer with protease inhibitors.
- Analysis: Western Blot. Normalize POI band intensity to Housekeeping Protein (e.g., GAPDH).
- Calculation: Fit data to a 4-parameter logistic curve to derive

  .

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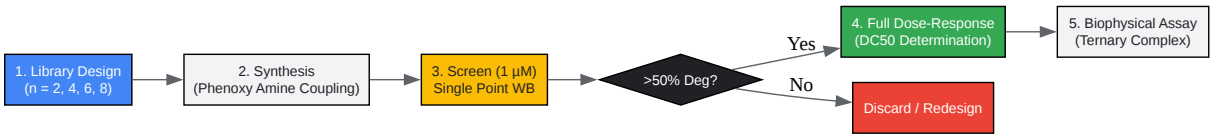
Protocol C: Ternary Complex Stability (TR-FRET)

Objective: Measure Cooperativity (

).

- Labeling: Label Recombinant E3 ligase with Terbium (Donor) and POI with fluorescent dye (Acceptor).
- Titration: Titrate PROTAC into a mixture of E3 and POI.
- Readout: Measure TR-FRET signal. A bell-shaped curve indicates ternary complex formation.
- Interpretation: Shift in the curve peak relative to binary affinity indicates cooperativity.

Optimization Workflow Visualization



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Figure 2: Step-by-step workflow for empirically determining the optimal phenoxy amine linker length.

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